

An In-depth Technical Guide to the Physicochemical Properties of Sodium Imidazolate

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Compound of Interest

Compound Name: Sodium Imidazole

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Abstract

Sodium imidazolate ($C_3H_3N_2Na$), the sodium salt of imidazole, is a versatile and highly reactive intermediate with significant applications in synthetic chemistry, materials science, and pharmaceutical development. Its utility stems from the nucleophilic and basic nature of the imidazolate anion. This technical guide provides a comprehensive overview of the core physicochemical properties of sodium imidazolate, detailed experimental protocols for its synthesis and characterization, and a summary of its key applications. All quantitative data is presented in structured tables for ease of reference, and logical workflows are visualized using diagrams.

Physicochemical Properties

Sodium imidazolate is a white solid that is soluble in polar solvents.^[1] It is known to be hygroscopic and thermally decomposes at elevated temperatures. A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of Sodium imidazolate

Property	Value	Source(s)
Molecular Formula	C ₃ H ₃ N ₂ Na	[1]
Molecular Weight	90.06 g/mol	[1]
Melting Point	284 °C (decomposes)	N/A
Boiling Point	Decomposes before boiling	N/A
pKa of conjugate acid (Imidazole)	~14.5	[1]
Solubility	Soluble in polar solvents. Quantitative data not readily available.	[1]
Appearance	White solid	[1]

Note: Quantitative solubility data in common laboratory solvents is not readily available in the literature. It is generally described as soluble in polar solvents.[1]

Spectroscopic Data

Detailed spectroscopic data for isolated, pure sodium imidazolate is not widely published. However, its formation and structure can be inferred from spectroscopic analysis during synthesis and from data on similar compounds.

Table 2: Expected Spectroscopic Characteristics of Sodium Imidazolate

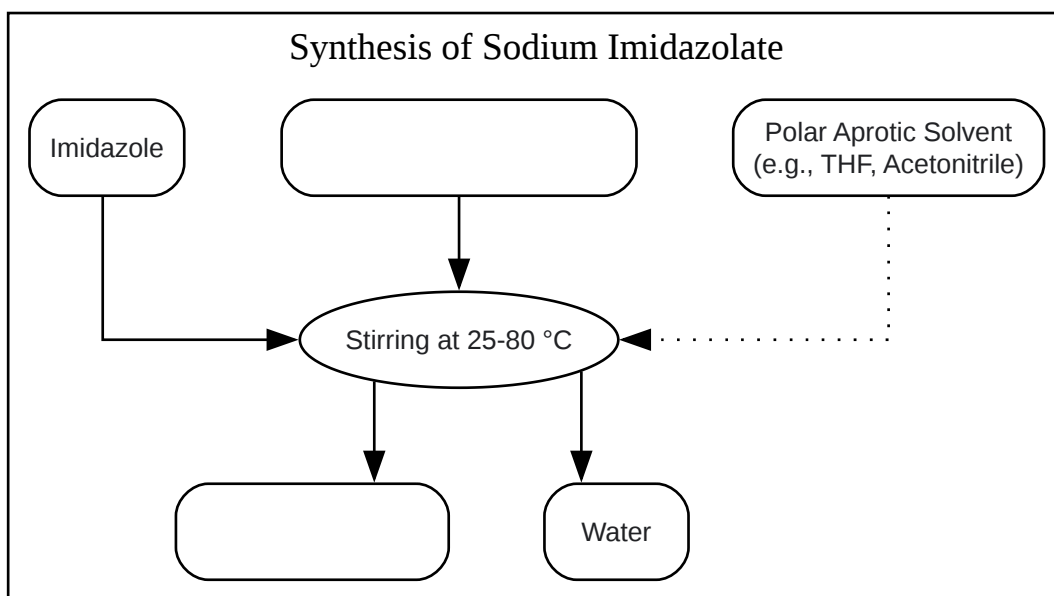
Technique	Expected Observations
^1H NMR	The most significant indicator of sodium imidazolate formation is the disappearance of the acidic N-H proton signal of imidazole (typically found around 12-14 ppm). The signals for the ring protons would be expected to shift slightly compared to imidazole.
^{13}C NMR	The chemical shifts of the carbon atoms in the imidazole ring are expected to be in the aromatic region. [2]
FT-IR	The broad N-H stretching band of imidazole (around $3100\text{-}2500\text{ cm}^{-1}$) is expected to be absent. Characteristic peaks for the C-H and C=N stretching of the imidazolate ring would be present. [3]
Mass Spectrometry	Mass spectrometry of the imidazolate anion would show a molecular ion peak corresponding to its mass ($m/z = 67.04$).

Synthesis and Reactivity

Sodium imidazolate is typically synthesized by the deprotonation of imidazole using a strong base. The resulting imidazolate anion is a potent nucleophile and a strong base, making it a valuable intermediate in various chemical transformations.

Synthesis of Sodium Imidazolate

The most common method for synthesizing sodium imidazolate is the reaction of imidazole with sodium hydroxide. Other strong bases like sodium hydride or sodium methoxide can also be used.

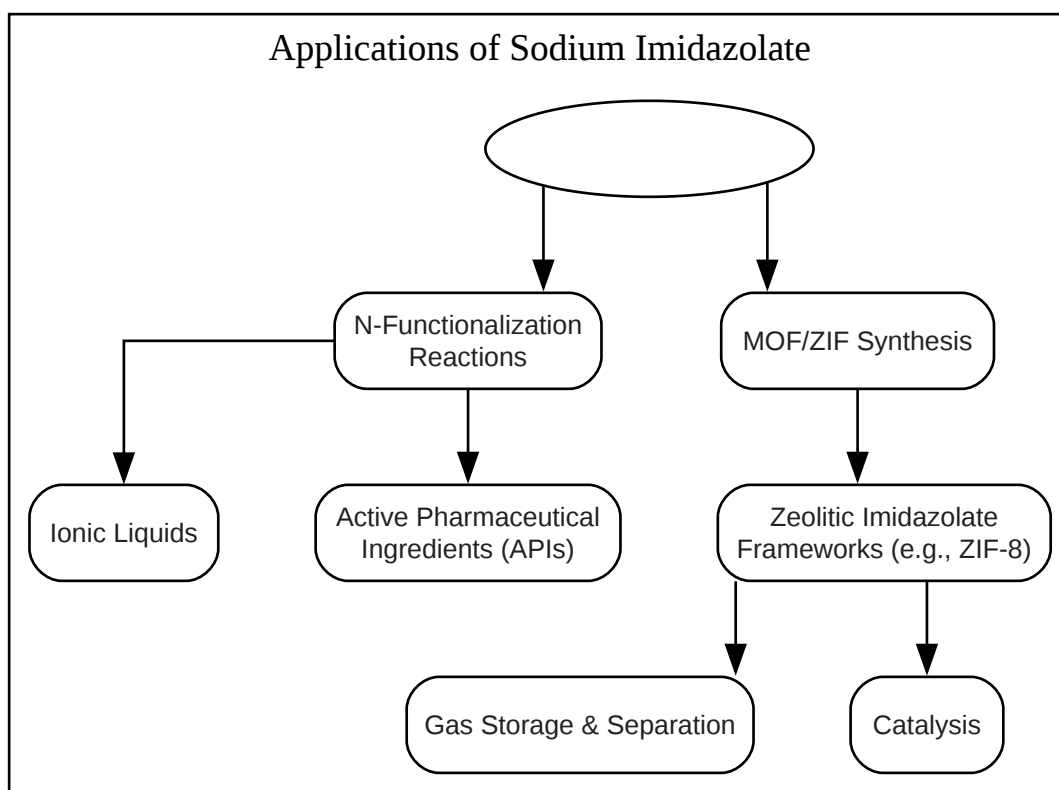
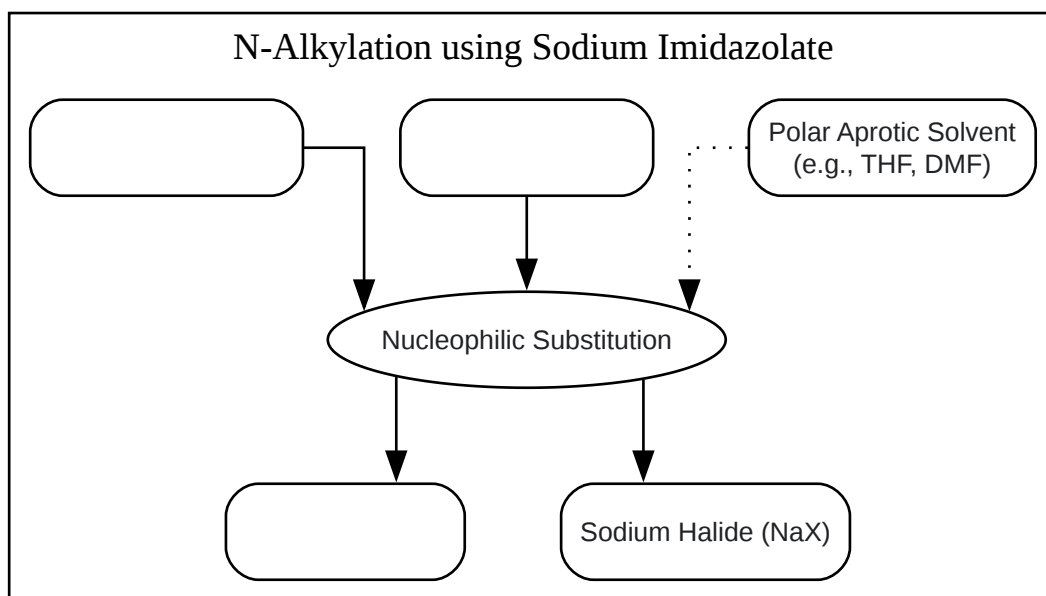


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Diagram 1: General workflow for the synthesis of sodium imidazolate using sodium hydroxide.

Reactivity of Sodium Imidazolate: N-Alkylation

A primary application of sodium imidazolate is in the synthesis of N-functionalized imidazoles through nucleophilic substitution reactions with alkyl halides.



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References

- 1. Sodium Imidazole | 5587-42-8 | Benchchem [benchchem.com]
- 2. rsc.org [rsc.org]
- 3. researchgate.net [researchgate.net]
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